

structural analysis and chemical properties of Hidrosmina

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Compound of Interest

Compound Name: *Hidrosmina*

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An In-depth Technical Guide on the Structural Analysis and Chemical Properties of Hidrosmin

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hidrosmin is a semi-synthetic flavonoid derived from diosmin, primarily utilized as a vasoprotective and capillary-stabilizing agent for the treatment of venous insufficiency.^{[1][2]} Its enhanced water solubility compared to its parent compound, diosmin, improves bioavailability and therapeutic efficacy.^{[3][4]} This guide provides a comprehensive overview of the structural characteristics, physicochemical properties, and analytical methodologies pertinent to Hidrosmin, serving as a technical resource for professionals in pharmaceutical research and development.

Chemical Structure and Identification

Hidrosmin is structurally a flavone glycoside. It is a hydroxyethylated derivative of diosmin, which itself is the 7-rutinoside of diosmetin. The core structure consists of a flavone backbone linked to a disaccharide (rutinose, which is composed of rhamnose and glucose) and further modified with hydroxyethyl groups.^[5] Commercial Hidrosmin is typically a mixture of mono- and di-hydroxyethylated derivatives.^[6]

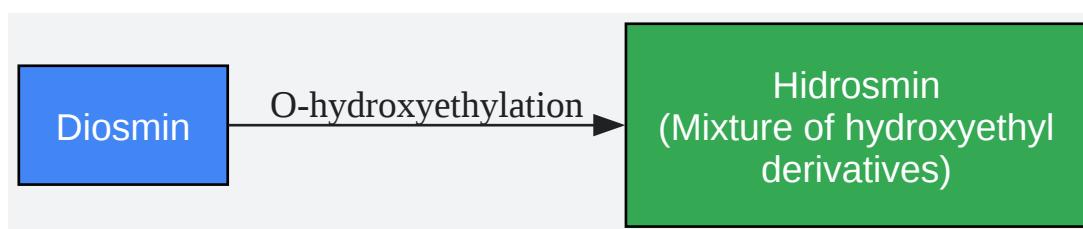
IUPAC Name: 5-(2-hydroxyethoxy)-2-(3-hydroxy-4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-

yl]oxychromen-4-one[7][8]

CAS Number: 115960-14-0[3][8]

Chemical Formula: C₃₀H₃₆O₁₆[1][9]

The following diagram illustrates the logical relationship and chemical transformation from the parent compound Diosmin to Hidrosmin.



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Caption: Synthesis relationship between Diosmin and Hidrosmin.

Physicochemical Properties

The introduction of hydroxyethyl groups significantly alters the physicochemical properties of Hidrosmin relative to diosmin, most notably its solubility.[4][10] A summary of its key properties is presented below.

Property	Value	Reference(s)
Molecular Weight	652.60 g/mol	[1][3][8]
Appearance	Off-white to pale yellow crystalline powder	[3][4]
Melting Point	>151°C (decomposes)	[11]
Solubility	Soluble in water, slightly soluble in methanol	[3][9][10][12]
LogP (calculated)	-1.4 to -1.7	[10]
Hydrogen Bond Donors	8	[10]
Hydrogen Bond Acceptors	16	[10]

Structural Analysis and Experimental Protocols

The structural elucidation and quality control of Hidrosmin rely on a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

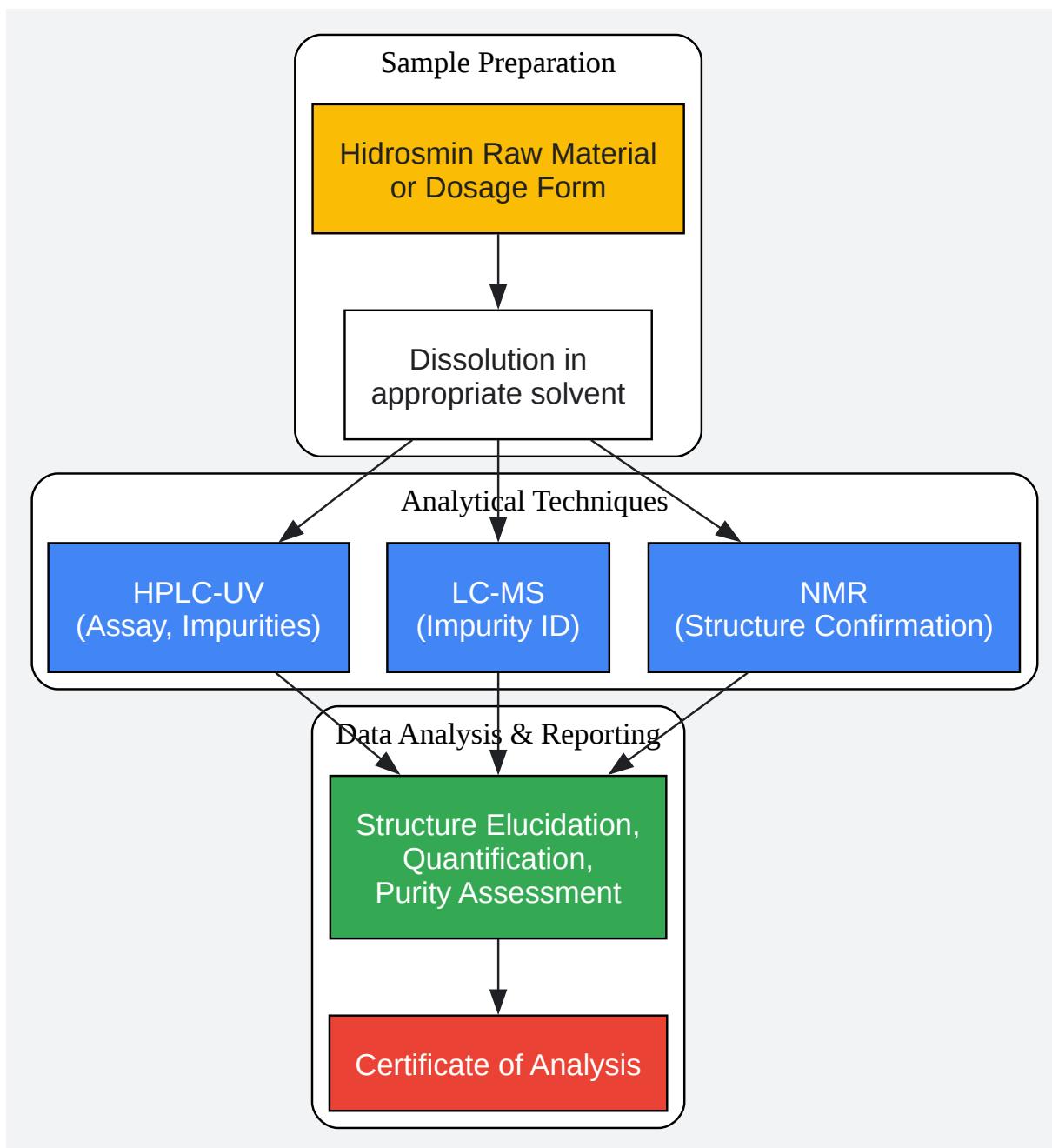
HPLC is the standard technique for the assay, impurity profiling, and stability testing of Hidrosmin.[13][14] A reverse-phase method is typically employed.

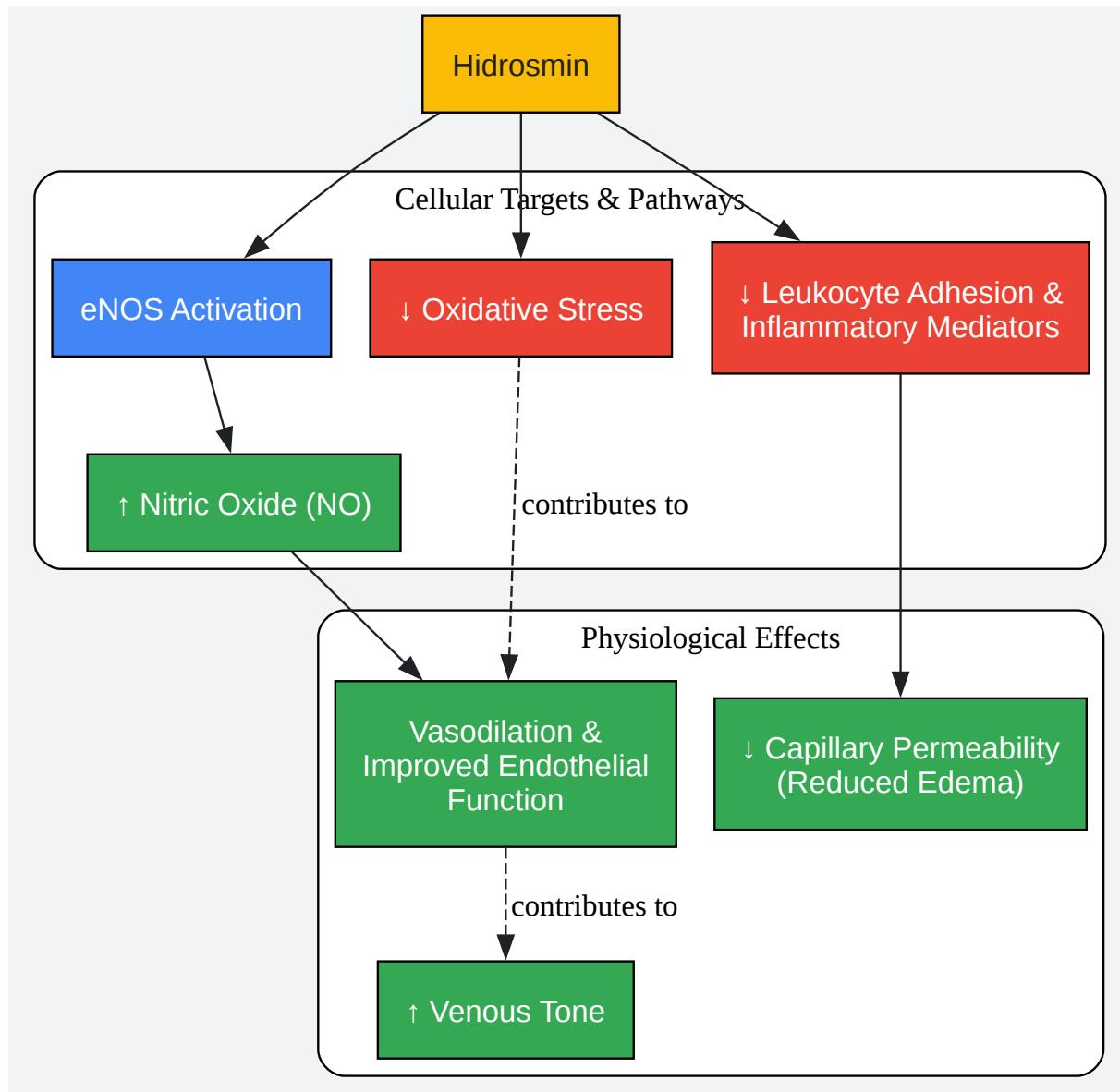
Representative Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[13]
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.05% formic acid in water) and an organic solvent (e.g., methanol or acetonitrile).[13][15]
- Flow Rate: 1.0 - 1.2 mL/min.[15]
- Detection: UV detection at a wavelength of approximately 280 nm or 340-350 nm.[13][16]

- Temperature: 30°C.[15]
- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase or a suitable solvent like methanol to a known concentration.
- Quantification: The concentration of Hidrosmin and its impurities is determined by comparing peak areas to those of a certified reference standard.[13]

The workflow for the analytical characterization and quality control of Hidrosmin is depicted below.





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